

# Solubility of Sodium Molybdate Dihydrate in Organic Solvents: A Technical Guide

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Sodium molybdate dihydrate

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This technical guide provides a comprehensive overview of the solubility of **sodium molybdate dihydrate** ( $\text{Na}_2\text{MoO}_4 \cdot 2\text{H}_2\text{O}$ ) in organic solvents. Due to a notable gap in readily available, quantitative data for a wide range of pure organic solvents, this document summarizes existing information and provides a general experimental framework for determining solubility in the laboratory. This guide is intended to be a valuable resource for scientists and researchers working with **sodium molybdate dihydrate** in non-aqueous systems.

## Overview of Solubility Characteristics

**Sodium molybdate dihydrate**, an inorganic salt, is well-known for its high solubility in water.<sup>[1]</sup> Its solubility in organic solvents, however, is generally very low.<sup>[2]</sup> This is attributed to the high lattice energy of the salt and the large difference in polarity between the ionic solute and most non-aqueous solvents. While many sources qualitatively describe it as "insoluble" in solvents like acetone, ethanol, and dimethyl sulfoxide (DMSO), some quantitative data exists for specific solvent mixtures, particularly with water.<sup>[2][3][4][5]</sup>

## Quantitative Solubility Data

The available quantitative data on the solubility of **sodium molybdate dihydrate** in organic and aqueous-organic solvent systems is limited. The following table summarizes the key findings from the literature. It is important to note that the solubility in pure organic solvents is expected to be significantly lower than in aqueous mixtures.

Solvent System	Temperature (°C)	Solubility
Water	0	560 g/L[6]
Water	20	840 g/L[7]
Water	25	760 g/L (76 g/100 cm <sup>3</sup> )[8][9]
Water	100	840 g/100 mL[2][10][11]
Water	100	1150 g/L[6]
5% (v/v) Ethanol in Water	27	256 g/L[12]
50% (v/v) Ethanol in Water	27	37.8 g/L[12]
Acetone	Not Specified	Insoluble[3][4][5]
Ethyl Acetate	Not Specified	Insoluble[3][4]
Ethanol (anhydrous)	Not Specified	Insoluble[3][4]
Dimethyl Sulfoxide (DMSO)	Not Specified	Insoluble[3][4]
Hydrocarbons	Not Specified	Insoluble[2]

## Experimental Protocol for Solubility Determination

Given the scarcity of data, experimental determination of solubility is often necessary. The following is a generalized protocol based on established methods for determining the solubility of inorganic salts in organic solvents. This method is suitable for obtaining quantitative solubility data.

### Materials and Equipment

- **Sodium Molybdate Dihydrate** (analytical grade)
- Organic solvent of interest (high purity)
- Analytical balance
- Temperature-controlled shaker or water bath

- Vials or flasks with secure caps
- Filtration apparatus (e.g., syringe filters with appropriate membrane)
- Volumetric flasks and pipettes
- Analytical instrumentation for quantification (e.g., ICP-MS, ICP-OES for molybdenum content, or gravimetric analysis)

## Procedure

- Preparation of Saturated Solution:
  - Add an excess amount of **sodium molybdate dihydrate** to a known volume of the organic solvent in a sealed vial or flask. The presence of undissolved solid is crucial to ensure saturation.
  - Place the sealed container in a temperature-controlled shaker or water bath set to the desired temperature.
  - Agitate the mixture for a sufficient period to reach equilibrium. This can range from several hours to days, depending on the solvent and temperature. It is advisable to perform preliminary experiments to determine the time required to reach equilibrium.
- Sample Collection and Filtration:
  - Once equilibrium is reached, allow the mixture to settle.
  - Carefully withdraw a known volume of the supernatant using a pipette.
  - Immediately filter the collected supernatant using a syringe filter compatible with the organic solvent to remove all undissolved solids. This step is critical to prevent artificially high solubility measurements.
- Quantification:
  - Gravimetric Method: Accurately weigh a known volume of the clear filtrate. Evaporate the solvent under controlled conditions (e.g., in a vacuum oven) until a constant weight of the

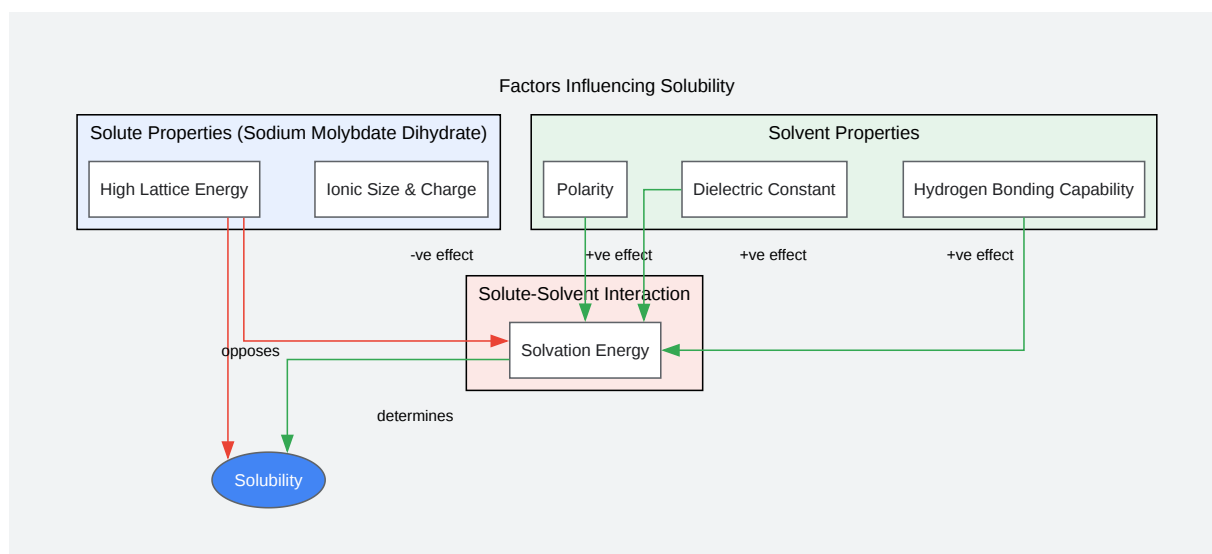
dried residue (sodium molybdate) is achieved. Calculate the solubility based on the mass of the residue and the initial volume of the filtrate.

- Spectroscopic Method (ICP-MS/OES): Dilute the clear filtrate to a suitable concentration with an appropriate solvent. Analyze the concentration of molybdenum using Inductively Coupled Plasma - Mass Spectrometry (ICP-MS) or Inductively Coupled Plasma - Optical Emission Spectrometry (ICP-OES). Calculate the concentration of **sodium molybdate dihydrate** based on the measured molybdenum concentration.
- Data Reporting:
  - Express the solubility in standard units such as g/L, mg/mL, or mol/L.
  - Report the temperature at which the solubility was determined.
  - It is recommended to perform the experiment in triplicate to ensure the reproducibility of the results.

## Visualizations

### Logical Relationship of Solubility

The following diagram illustrates the key factors influencing the solubility of an ionic compound like **sodium molybdate dihydrate** in a given solvent.

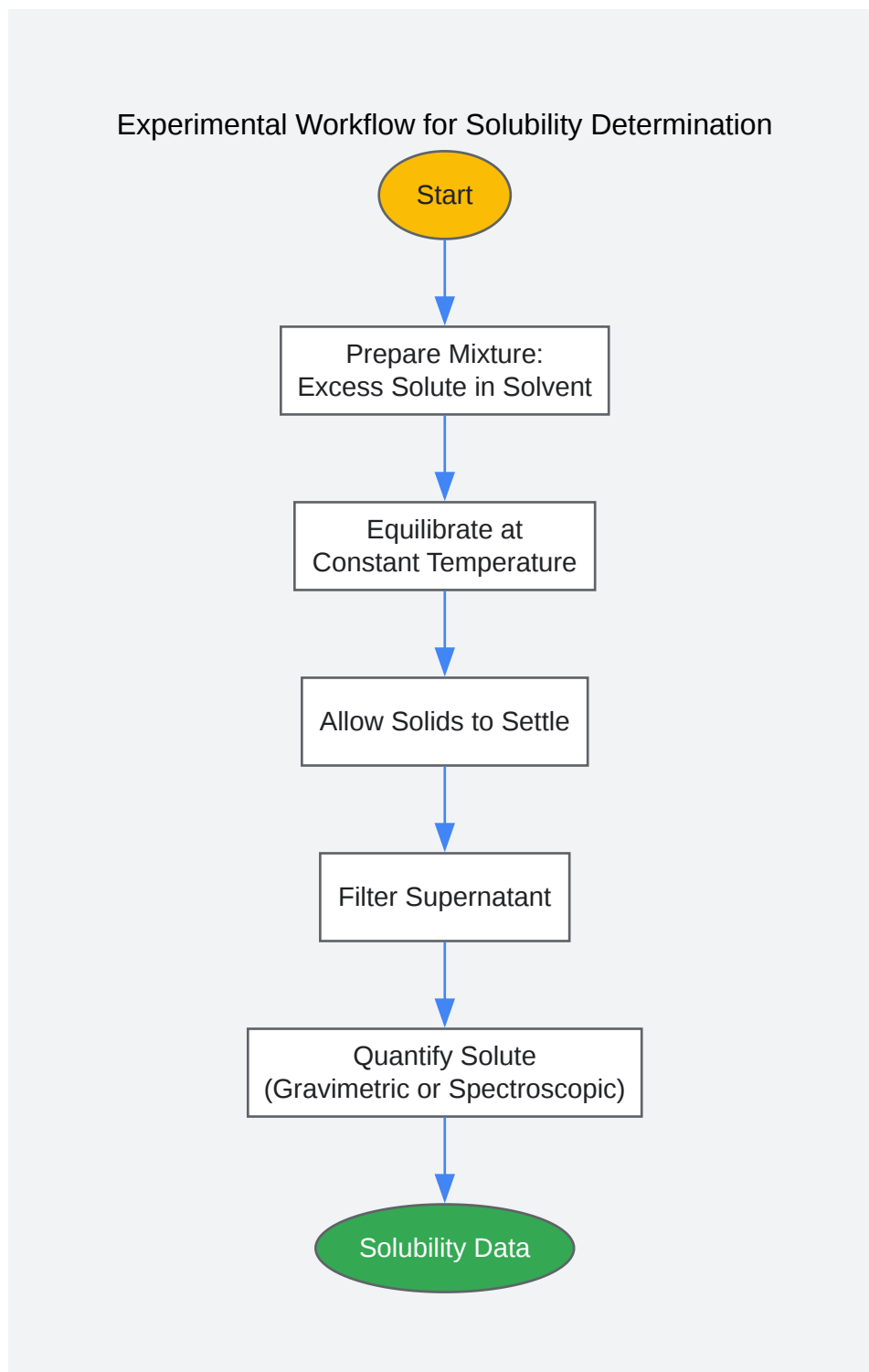


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Caption: Factors influencing the solubility of ionic compounds.

## Experimental Workflow for Solubility Determination

The diagram below outlines the general workflow for the experimental determination of solubility as described in the protocol.



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Caption: A generalized workflow for determining solubility.

## Conclusion

The solubility of **sodium molybdate dihydrate** in organic solvents is generally low, a critical consideration for its application in non-aqueous systems. This guide consolidates the limited available quantitative data and provides a robust experimental protocol for researchers to determine solubility in specific solvents of interest. The provided diagrams offer a visual representation of the theoretical factors influencing solubility and a practical workflow for its experimental determination. Further research is warranted to expand the database of quantitative solubility data for **sodium molybdate dihydrate** in a wider array of organic solvents to support its diverse applications in research and industry.

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